

# In-Depth Technical Guide: Spectroscopic and Synthetic Profile of Fmoc-Glu(OMe)-OH

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## Compound of Interest

Compound Name: Fmoc-Glu(OMe)-OH

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and synthetic methodology for N $\alpha$ -(9-Fluorenylmethoxycarbonyl)-L-glutamic acid  $\gamma$ -methyl ester, commonly known as **Fmoc-Glu(OMe)-OH**. This valuable amino acid derivative is a key building block in solid-phase peptide synthesis (SPPS) for the introduction of glutamic acid residues with a protected side-chain carboxyl group.

## Physicochemical and Spectroscopic Data Summary

**Fmoc-Glu(OMe)-OH** is a white to off-white solid with the molecular formula C<sub>21</sub>H<sub>21</sub>NO<sub>6</sub> and a molecular weight of 383.39 g/mol .<sup>[1]</sup><sup>[2]</sup> The compound is typically stored at -20°C for long-term stability. Key physical and spectroscopic data are summarized in the tables below for easy reference.

Table 1: Physical Properties of **Fmoc-Glu(OMe)-OH**

Property	Value
Molecular Formula	C <sub>21</sub> H <sub>21</sub> NO <sub>6</sub>
Molecular Weight	383.39 g/mol
Appearance	White to off-white solid
Melting Point	110 - 120 °C
Storage Temperature	-20°C

Table 2: <sup>1</sup>H NMR Spectroscopic Data for **Fmoc-Glu(OMe)-OH**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Data not available in search results			

Table 3: <sup>13</sup>C NMR Spectroscopic Data for **Fmoc-Glu(OMe)-OH**

Chemical Shift (ppm)	Assignment
Data not available in search results	

Table 4: IR Spectroscopic Data for **Fmoc-Glu(OMe)-OH**

Wavenumber (cm <sup>-1</sup> )	Assignment
Data not available in search results	

Table 5: Mass Spectrometry Data for **Fmoc-Glu(OMe)-OH**

Ion	Calculated m/z	Observed m/z
[M+H] <sup>+</sup>	384.14	Data not available in search results
[M+Na] <sup>+</sup>	406.12	Data not available in search results
[M-H] <sup>-</sup>	382.13	Data not available in search results

Note: The spectroscopic data (NMR, IR, MS) with specific peak assignments for **Fmoc-Glu(OMe)-OH** were not explicitly available in the provided search results. The tables are formatted for the inclusion of such data when obtained.

## Experimental Protocols

A detailed experimental protocol for the synthesis of **Fmoc-Glu(OMe)-OH** is crucial for its successful application in research and development. The following procedure is based on a method described in the chemical literature.[\[3\]](#)

### Synthesis of Fmoc-Glu(OMe)-OH from Fmoc-L-glutamic acid 5-tert-butyl ester

This synthetic route involves the deprotection of the tert-butyl ester group from a suitable precursor.

Materials:

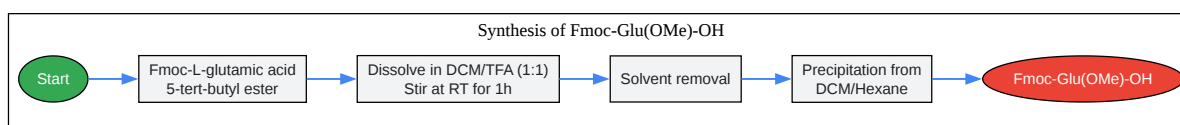
- Fmoc-L-glutamic acid 5-tert-butyl ester
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Hexane

Procedure:

- Dissolve 1 equivalent of Fmoc-L-glutamic acid 5-tert-butyl ester in a 1:1 mixture of dichloromethane (DCM) and trifluoroacetic acid (TFA) (10 mL per mmol of starting material).
- Stir the solution at room temperature for 1 hour, observing the evolution of gas.
- Once the reaction is complete (cessation of gas evolution), remove the solvent under reduced pressure.
- The resulting oily residue is taken up in a minimal amount of DCM.
- Precipitate the product by adding hexane.
- Collect the resulting white precipitate, which is the desired **Fmoc-Glu(OMe)-OH**.<sup>[3]</sup>
- The product can be further purified by recrystallization or chromatography if necessary.

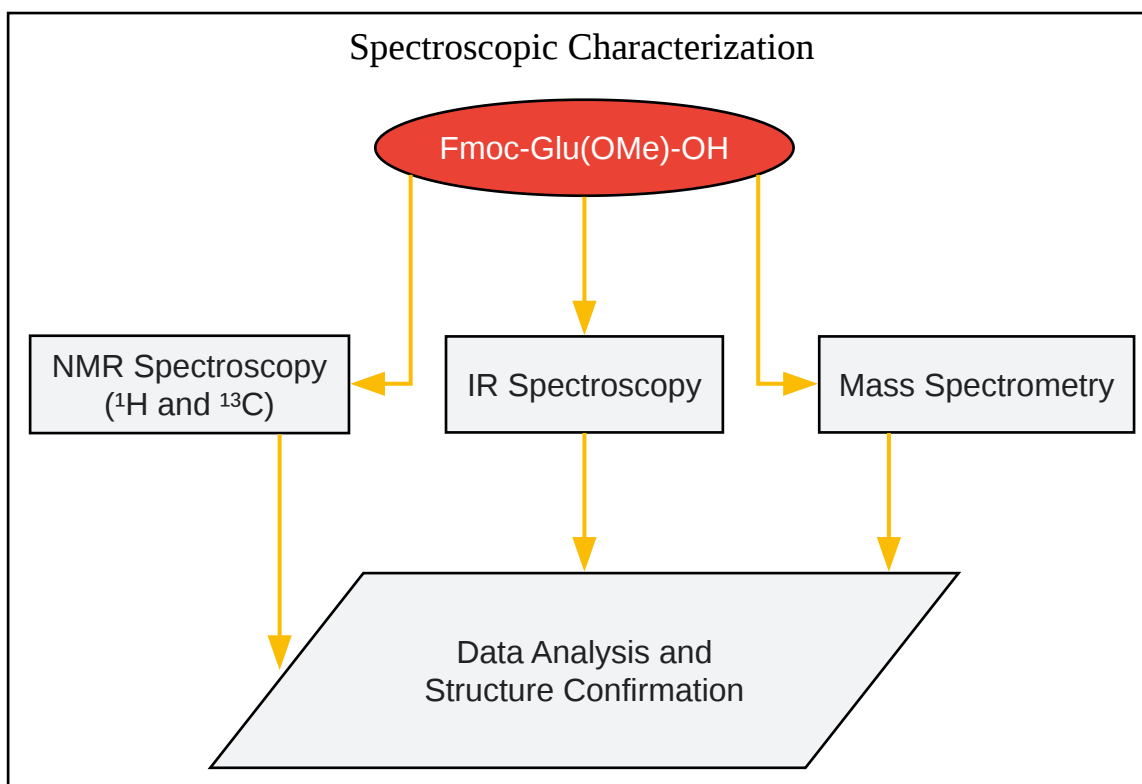
## Workflow and Methodological Diagrams

To visually represent the processes involved in the synthesis and characterization of **Fmoc-Glu(OMe)-OH**, the following diagrams have been generated using the DOT language.



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Caption: Synthetic workflow for **Fmoc-Glu(OMe)-OH**.



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Caption: Characterization workflow for **Fmoc-Glu(OMe)-OH**.

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## References

- 1. Fmoc-L-Glutamic acid-methyl ester | C<sub>21</sub>H<sub>21</sub>NO<sub>6</sub> | CID 72493182 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. peptide.com [peptide.com]
- 3. Fmoc-Glu-OMe synthesis - chemicalbook [chemicalbook.com]
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[<https://www.benchchem.com/product/b613424#spectroscopic-data-nmr-ir-ms-for-fmoc-glutamic-acid>]

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